

What is the chemical structure of tert-Octylamine?

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Compound of Interest

Compound Name: *tert*-Octylamine

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An In-depth Technical Guide to *tert*-Octylamine

Introduction

***tert*-Octylamine**, systematically known as 2,4,4-trimethylpentan-2-amine, is a sterically hindered primary amine.^{[1][2]} Its highly branched alkyl structure, the *tert*-octyl group, imparts unique chemical properties that make it a valuable intermediate and reagent in organic synthesis and materials science.^[1] The bulky nature of the *tert*-octyl group influences reaction kinetics and selectivity, primarily due to steric effects.^[1] This compound serves as a critical building block in the synthesis of pharmaceuticals and agrochemicals, where it is used to modify lipophilicity and metabolic stability.^{[1][3]} Furthermore, it is a precursor for manufacturing surfactants, corrosion inhibitors, and polymerization initiators.^{[1][3][4]}

Chemical Identity and Properties

- IUPAC Name: 2,4,4-trimethylpentan-2-amine^[2]
- Synonyms: 1,1,3,3-Tetramethylbutylamine, 2-Amino-2,4,4-trimethylpentane^{[5][6]}
- CAS Number: 107-45-9^{[2][6]}
- Molecular Formula: C₈H₁₉N^{[2][5][6]}

The key physical and chemical properties of ***tert*-Octylamine** are summarized in the table below for easy reference.

Property	Value
Molecular Weight	129.24 g/mol [1] [2] [5]
Appearance	Colorless liquid [3]
Boiling Point	137–143 °C [1] [7]
Melting Point	-67 °C [7]
Density	0.805 g/mL at 25 °C [7]
Flash Point	32 °C (90 °F) [1]
Vapor Pressure	10 mm Hg at 25 °C [7]
Water Solubility	Insoluble [1] [3]
Refractive Index (n _{20/D})	1.424 [7]

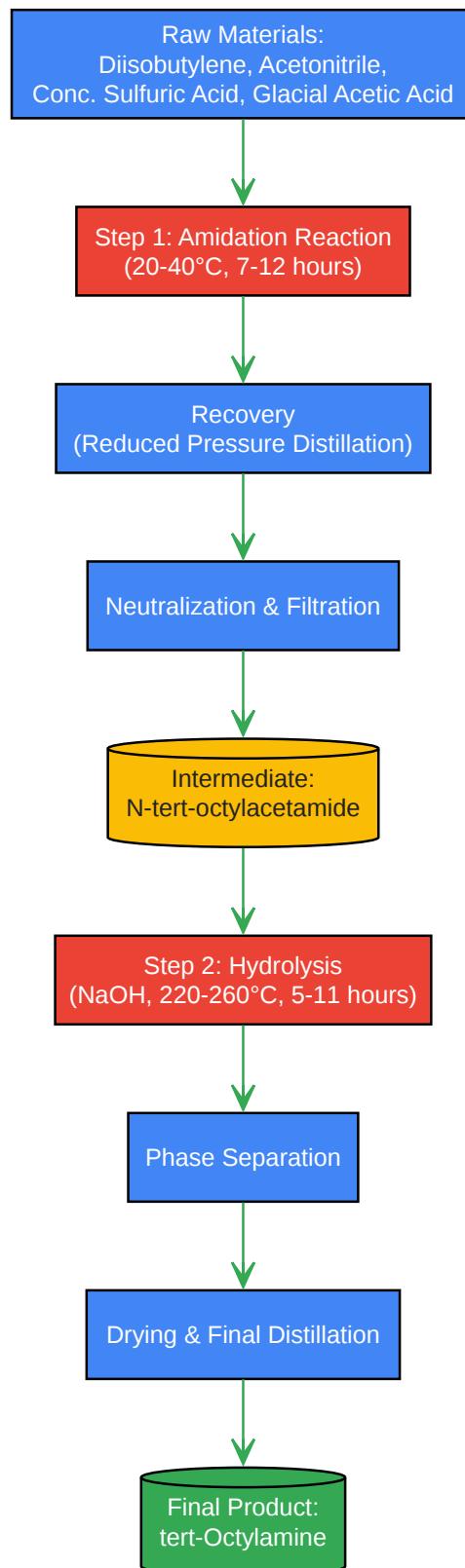
Chemical Structure

The structure of **tert-Octylamine** is characterized by a tertiary carbon atom bonded to an amino group, with a neopentyl group attached. This arrangement results in significant steric hindrance around the nitrogen atom.

Caption: 2D Chemical Structure of **tert-Octylamine**.

Experimental Protocols: Synthesis of **tert-Octylamine**

The most prevalent industrial method for synthesizing **tert-Octylamine** is the Ritter reaction, which typically involves the reaction of an alkene (diisobutylene) with a nitrile (like acetonitrile) in the presence of a strong acid.[\[1\]](#) A common industrial process involves a two-step sequence: amidation followed by hydrolysis.[\[8\]](#)[\[9\]](#)

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Caption: General workflow for the industrial synthesis of **tert-Octylamine**.

Detailed Protocol for Two-Step Synthesis:

This protocol is based on a patented industrial method.[\[8\]](#)

Step 1: Amidation to form N-tert-octylacetamide

- Charging the Reactor: In a suitable reactor equipped with stirring and temperature control, charge diisobutylene, acetonitrile, and glacial acetic acid. A typical molar ratio is 1.00 (diisobutylene) : 1.00-2.00 (acetonitrile) : 1.00-2.00 (concentrated sulfuric acid).[\[8\]](#) Glacial acetic acid is used as the solvent.
- Reaction: Cool the mixture to 10-20°C. Slowly add concentrated sulfuric acid while maintaining the temperature between 20°C and 40°C.
- Incubation: Stir the mixture for 7 to 15 hours at this temperature to complete the amidation reaction.[\[8\]](#)
- Work-up:
 - Transfer the reaction solution to a distillation apparatus.
 - Perform distillation under reduced pressure to recover unreacted diisobutylene and the glacial acetic acid solvent.
 - Neutralize the distillation residue with a sodium hydroxide or sodium acetate solution.
 - Filter the resulting solid, wash it with water, and dry to obtain crude N-tert-octylacetamide.[\[8\]](#)

Step 2: Hydrolysis to **tert**-Octylamine

- Charging the Reactor: Place the N-tert-octylacetamide from Step 1 into a high-pressure reactor with a 10-30% aqueous solution of sodium hydroxide. The molar ratio of N-tert-octylacetamide to sodium hydroxide should be between 1:1.5 and 1:2.5.[\[8\]](#)
- Reaction: Heat the mixture to a temperature between 220°C and 260°C and maintain it for 5 to 11 hours to effect hydrolysis.[\[8\]](#)

- Isolation and Purification:
 - Cool the reaction mixture and transfer it to a separatory funnel.
 - Separate the upper organic layer (**tert-Octylamine**).
 - Dry the organic layer using an appropriate drying agent (e.g., anhydrous sodium sulfate).
 - Purify the dried product by fractional distillation to obtain high-purity **tert-Octylamine**.

Chemical Reactivity and Applications

Reactivity

The primary amine of **tert-Octylamine** can act as both a base and a nucleophile. However, the significant steric bulk of the tert-octyl group hinders its nucleophilicity, making it a non-nucleophilic base in many contexts.

- N-Alkylation: It undergoes N-alkylation with reagents like alkyl halides or acyl chlorides, often in the presence of a base such as triethylamine.^[1] This reaction is fundamental to incorporating the tert-octyl moiety into more complex molecules.
- Oxidation: **tert-Octylamine** can be oxidized to form nitroso-tert-octane using oxidizing agents like m-Chloroperoxybenzoic acid or peroxyacetic acid.^{[1][10]}
- Ligand Synthesis: It serves as a precursor for synthesizing N-alkyl N-heterocyclic carbenes (NHCs), which are important ligands in catalysis.^[1]

Applications

The unique properties of **tert-Octylamine** make it useful across various sectors:

- Pharmaceuticals: It is a key building block for active pharmaceutical ingredients (APIs). For instance, it is used in the synthesis of TLR7 agonists and aminomethyltetracycline derivatives with antibacterial properties.^{[1][7][11]} Its incorporation can enhance a drug's lipophilicity, affecting its absorption, distribution, metabolism, and excretion (ADME) profile.

- Agrochemicals: The tert-octyl group is incorporated into pesticides and other agrochemicals to improve their efficacy and stability.[1]
- Corrosion Inhibitors: Its amine group allows it to form a protective film on metal surfaces, making it an effective corrosion inhibitor in industrial fluids.[3]
- Material Science: It is used in the synthesis of polymers and as a light stabilizer.[9] It also serves as a precursor for azoalkanes, which are used as polymerization initiators, particularly in processes where high-temperature stability is required.[4]

Safety and Handling

tert-Octylamine is a corrosive and flammable liquid.[2][3]

- Hazards: It causes severe skin burns and eye damage.[2] It is harmful if swallowed and is toxic to aquatic life with long-lasting effects.[2] The vapor can form explosive mixtures with air.[12]
- Handling: Handle in a well-ventilated area, away from heat, sparks, and open flames.[3] Wear suitable protective clothing, gloves, and eye/face protection.[3]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed, corrosion-resistant container.[3] Keep in a designated flammables area.

Conclusion

tert-Octylamine is a fundamentally important organic intermediate with a distinct chemical structure that governs its reactivity and utility. Its steric hindrance and basicity are leveraged in a wide array of applications, from the synthesis of life-saving drugs to the production of advanced materials and industrial chemicals. A thorough understanding of its properties, synthesis, and handling is crucial for researchers and professionals working in drug development, chemical manufacturing, and materials science.

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